

coordination chemistry comparison with 5-formylsalicylic acid

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Compound Focus: 3-Formylsalicylic acid

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Coordination Chemistry & Experimental Data

The following table synthesizes data from recent publications on the coordination behavior and applications of these ligands.

Ligand Name	Metal Ions Complexed	Coordination Modes / Polymer Dimensionality	Key Findings & Performance Data	Application Areas
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| **5-Formylsalicylic Acid (5-FSA)** | Co(II), Cu(II), Ni(II) [1] | Primarily forms **mononuclear** complexes; acts as a versatile polydentate ligand (N₂S₂O₄ donor set observed in one Schiff base) [1]. | ► **Schiff Base Bioactivity:** A Schiff base derived from 5-FSA and sulfadiazine showed extensive **anti-infective properties** [2]. ► **Energy Storage:** The molecule itself demonstrated a high specific capacity of **873 mA h g⁻¹** when used as an anode active material [3]. | Pharmaceutical research, Energy storage | | **5-Sulfosalicylic Acid (SSA)** | Co(II) [4] | Forms **1D coordination polymers**; flexible coordination via **carboxylate** (monodentate/bidentate/bridging) and **sulfonate** groups [4]. | ► **Structural Data:** Co(II) ions show **slightly distorted octahedral geometry**, coordinated by carboxylate oxygen atoms and four water molecules [4]. ► **Sorption Properties:** The Co(II)-SSA polymer showed a **sorption capacity of 41.8 mg/g for iodine**, fitting the Langmuir isotherm model [4]. | Functional materials, Environmental remediation |

Detailed Experimental Protocols

For researchers looking to replicate or build upon these studies, here is a detailed breakdown of the experimental methodologies cited.

Synthesis of a Schiff Base from 5-Formylsalicylic Acid

This protocol is adapted from the synthesis of the (E)2-hydroxy-5-(((4-(N-pyrimidin-2-yl)sulfamoyl)phenyl)imino)methyl benzoic acid (5FSADA) Schiff base ligand [2].

- **Reagents:** Sulfadiazine (2.50 g, 0.01 mol), 5-formylsalicylic acid (1.66 g, 0.01 mol), methanol, Dimethyl Sulfoxide (DMSO).
- **Procedure:**
 - Combine sulfadiazine and 5-formylsalicylic acid in a methanolic mixture.
 - Grind the reaction mixture well in an acidic medium.
 - Reflux the mixture for 3 hours.
 - A yellow solid product will form during reflux.
 - Cool, filter, and wash the crude product with methanol.
 - Recrystallize the final product from DMSO to obtain pure crystals.
- **Characterization:** The product was characterized using **FT-IR, UV-Vis spectroscopy**, and the structure was further confirmed through **theoretical calculations** (e.g., Density Functional Theory) [2].

Synthesis of a Co(II) Coordination Polymer with 5-Sulfosalicylic Acid

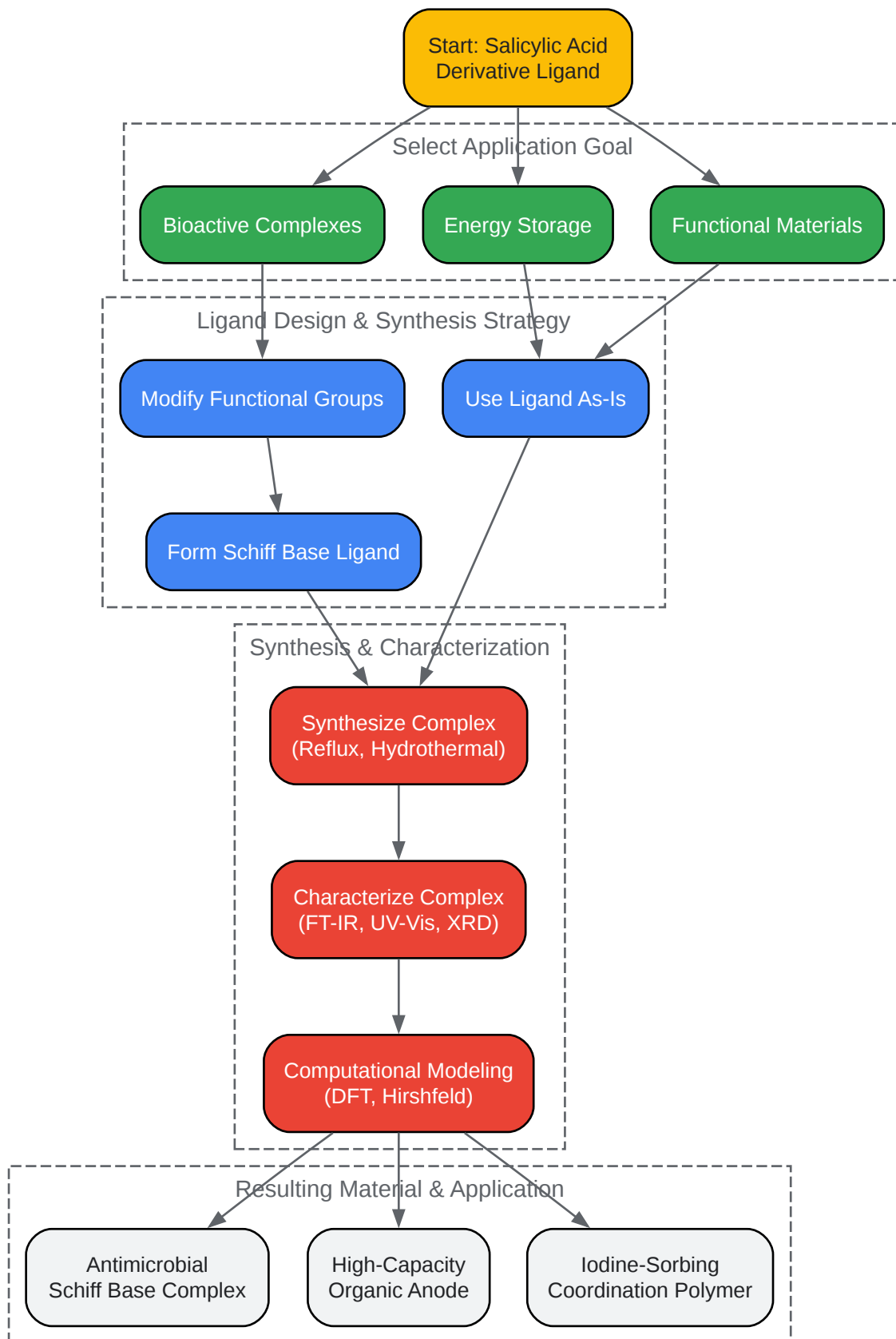
This protocol describes the synthesis of a 1D coordination polymer with 5-sulfosalicylic acid (SSA) [4].

- **Reagents:** 5-Sulfosalicylic acid, Cobalt metal salt, water.
- **Procedure:**
 - The synthesis was performed using a **hydrothermal method**, which typically involves dissolving the metal salt and organic ligand in water in a sealed vessel.
 - The vessel is heated under autogenous pressure to facilitate crystal growth.
- **Characterization:**
 - **Structural Analysis:** The structure was determined by **single-crystal X-ray crystallography**, confirming the 1D polymeric chains and the octahedral geometry around the Co(II) ions [4].

- **Spectroscopy:** FT-IR and UV-Vis spectra were recorded to confirm functional groups and electronic transitions [4].
- **Computational Analysis:** Hirshfeld surface analysis and theoretical calculations (e.g., for atomic charges) were performed to complement the experimental data [4].
- **Sorption Testing:** The iodine adsorption performance was evaluated experimentally, and the data was fitted to the Langmuir isotherm model [4].

Coordination Chemistry Pathways

The diagram below maps the decision-making pathway for selecting and developing functional materials based on salicylic acid derivatives, summarizing the processes in the search results.



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Key Insights for Researchers

Based on the available data, here are some critical points to consider for your research direction:

- **Leverage the Aldehyde Group:** The primary advantage of **5-Formylsalicylic Acid** over simpler salicylates is its formyl group, which readily undergoes condensation to form **Schiff bases**. This allows for the rational design of more complex and tunable ligands, which can lead to complexes with enhanced or novel biological activities [2].
- **Explore Diverse Applications:** While salicylic acid derivatives are prominent in pharmaceutical research, the discovery of 5-formylsalicylic acid's high specific capacity suggests significant potential in **energy storage applications** [3].
- **Utilize Complementary Techniques:** The studies demonstrate the power of combining classic synthetic methods (like reflux and hydrothermal synthesis) with advanced characterization (X-ray crystallography) and **computational modeling** (DFT, Hirshfeld analysis) to gain a deep understanding of the synthesized complexes [4] [2].

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